

Section 1: Core Chemical Identity and Physicochemical Properties

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Compound of Interest

Compound Name: 1,4-Dichloro-3-buten-2-one

Cat. No.: B8763518

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1,4-Dichloro-2-butene is an organochlorine compound that exists as two geometric isomers: cis and trans. These isomers are key precursors in the production of chloroprene, a monomer for synthetic rubber.[1]

The general synthesis involves the chlorination of butadiene.[1] Both isomers present as colorless to light yellow liquids and are characterized by their high reactivity and toxicity.[2][3]

Table 1: Physicochemical Properties of 1,4-Dichloro-2-butene Isomers



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Section 2: Synthesis and Industrial Production

The primary industrial route to 1,4-dichloro-2-butene is the chlorination of butadiene. This process must be carefully controlled to optimize the yield of the desired product and manage the formation of byproducts.

Workflow for the Synthesis of 1,4-Dichloro-2-butene



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Caption: Industrial synthesis of 1,4-dichloro-2-butene via chlorination of butadiene.

Detailed Synthesis Protocol

- **Reactant Feed:** Gaseous butadiene and chlorine are introduced into a reaction vessel.
- **Reaction Conditions:** The reaction is typically carried out in the liquid phase at temperatures between 60-120 °C. A catalyst may be present to influence the isomeric ratio.[1]
- **Isomerization:** The initial product mixture can be isomerized by heating in the presence of a catalyst to yield 3,4-dichlorobut-1-ene, which is a direct precursor to chloroprene.[1]
- **Purification:** The product mixture is subjected to distillation to separate the desired dichlorobutene isomers from unreacted starting materials and byproducts like tetrachlorobutanes.[6]

The rationale for the specific temperature range is to facilitate the desired chlorination reaction while minimizing polymerization and other side reactions. The choice of catalyst can be critical in directing the regioselectivity of the chlorine addition.

Section 3: Chemical Reactivity and Mechanistic Pathways

The reactivity of 1,4-dichloro-2-butene is dominated by the presence of the double bond and the two allylic chloride functional groups. These features make it a versatile building block in organic synthesis.

Key Reactions

- **Nucleophilic Substitution:** The chlorine atoms are susceptible to displacement by a wide range of nucleophiles. This is a cornerstone of its utility in synthesizing more complex molecules.
- **Isomerization:** As mentioned, 1,4-dichloro-2-butene can be isomerized to 3,4-dichlorobut-1-ene, a crucial step in the synthesis of chloroprene.[1]
- **Cyclization Reactions:** It is a precursor for the synthesis of various heterocyclic compounds. [1] For instance, the condensation of sulfone-activated methylene compounds with cis-1,4-dichloro-2-butene can yield cyclopentenenes.[5]
- **Reaction with Sodium Amide:** cis-1,4-Dichloro-2-butene reacts with sodium amide to produce trans-1-chloro-1,3-butadiene.[5]

Reaction Pathway: Isomerization to Chloroprene Precursor



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Caption: Key transformation of 1,4-dichloro-2-butene to the chloroprene monomer.

Section 4: Applications in Drug Development and Chemical Industry

The primary industrial application of 1,4-dichloro-2-butene is as an intermediate in the production of chloroprene, which is then polymerized to form neoprene synthetic rubber.[1] Beyond this large-scale application, its reactivity makes it a valuable tool in more specialized areas, including pharmaceutical synthesis.

- **Building Block for Complex Molecules:** It serves as a versatile four-carbon building block for introducing unsaturation and functionality into organic molecules.
- **Synthesis of Heterocycles:** Its ability to undergo cyclization reactions makes it a precursor for various heterocyclic systems, which are common scaffolds in pharmaceuticals.[1]
- **Precursor to Other Intermediates:** It is a starting material for adiponitrile (a precursor to nylon) and butane-1,4-diol.[2]

Section 5: Safety, Handling, and Toxicology

1,4-Dichloro-2-butene is a hazardous substance that must be handled with extreme caution by trained personnel.

Table 2: GHS Hazard Statements for 1,4-Dichloro-2-butene



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Handling and Personal Protective Equipment (PPE)

- Ventilation: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[8]
- Personal Protective Equipment: Wear appropriate chemical-resistant gloves, protective clothing, and eye/face protection.[7][9] Respiratory protection is also necessary.[7]
- Storage: Store in a cool, dry, well-ventilated place away from heat, sparks, and open flames. The storage area should be designed for flammable and corrosive liquids.[8] It is incompatible with strong oxidizing agents, strong bases, and many amines.[8][10]
- Spill Response: In case of a spill, eliminate all ignition sources. Absorb the spill with an inert material and dispose of it as hazardous waste.[10]

First Aid Measures

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[11]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[11]

- Eye Contact: Immediately flush eyes with plenty of water for at least 30 minutes. Seek immediate medical attention.[11]
- Ingestion: Do not induce vomiting. If the victim is conscious, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[11]

References

- PubChem. (n.d.). 1,4-Dichloro-2-butene. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Cole-Parmer. (n.d.). Material Safety Data Sheet - 3,4-Dichloro-1-butene. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 1,3-Dichloro-2-butene. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). CAS No.821-10-3,1,4-Dichloro-2-butyne Suppliers. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 1,4-Dichlorobut-2-ene. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US3901950A - Process for the chlorination of trans-1,4-dichloro-2-butene to meso-1,2,3,4-tetrachlorobutane.
- Agilent Technologies. (2019). trans-1,4-Dichloro-2-butene Standard - Safety Data Sheet. Retrieved from [\[Link\]](#)
- Chemsrvc. (n.d.). (2Z)-1,4-Dichloro-2-butene. Retrieved from [\[Link\]](#)
- Chem 502--Assignment 3. (n.d.). Retrieved from [\[Link\]](#)

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Sources

- [1. 1,4-Dichlorobut-2-ene - Wikipedia \[en.wikipedia.org\]](#)
- [2. 1,4-Dichloro-2-butene | C4H6Cl2 | CID 15122 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. trans-1,4-Dichloro-2-butene | 110-57-6 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
- [4. trans-1,4-Dichloro-2-butene 98 110-57-6 \[sigmaaldrich.com\]](#)
- [5. 顺式-1,4-二氯-2-丁烯 95% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [6. US3901950A - Process for the chlorination of trans-1,4-dichloro-2-butene to meso-1,2,3,4-tetrachlorobutane - Google Patents \[patents.google.com\]](#)
- [7. 1,4-Dichloro-2-butene | 764-41-0 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. 1,3-Dichloro-2-butene | C4H6Cl2 | CID 13556 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. 1,4-DICHLORO-2-BUTENE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [11. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
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